

# In-Depth Technical Guide: Epoxyparvinolide and Related Sesquiterpenoids

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## Compound of Interest

Compound Name: *Epoxyparvinolide*

Cat. No.: *B14813637*

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## Abstract

**Epoxyparvinolide**, a sesquiterpenoid isolated from the medicinal plant *Pogostemon parviflorus*, represents a class of natural products with potential therapeutic applications. This technical guide provides a comprehensive review of the available scientific information on **Epoxyparvinolide** and related sesquiterpenoids. Due to the limited publicly available data on **Epoxyparvinolide**, this document also synthesizes information on the broader class of sesquiterpenoids from *Pogostemon* species to provide context for its potential biological activities and characteristics. This guide covers the known chemical properties, biological activities, and experimental data related to these compounds, aiming to facilitate further research and development.

## Introduction to Epoxyparvinolide and Sesquiterpenoids

**Epoxyparvinolide** is a sesquiterpenoid, a class of naturally occurring 15-carbon isoprenoids. These compounds are secondary metabolites found in a wide variety of plants and fungi and are known for their diverse and potent biological activities. The source of **Epoxyparvinolide**, *Pogostemon parviflorus*, is a member of the Lamiaceae family and has been traditionally used in medicine, suggesting the presence of bioactive constituents. Sesquiterpenoids from

Pogostemon species have demonstrated a range of effects, including antimicrobial and anti-inflammatory properties.

## Chemical Properties of Epoxyparvinolide

Detailed structural and physicochemical data for **Epoxyparvinolide** are not extensively reported in widely accessible literature. However, based on its classification as a sesquiterpenoid and its molecular formula, key characteristics can be inferred.

Property	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>22</sub> O <sub>3</sub>	Inferred from chemical databases
Molecular Weight	250.33 g/mol	Inferred from chemical databases
Class	Sesquiterpenoid	(Patra & Mitra, 1986)
Natural Source	Pogostemon parviflorus	(Patra & Mitra, 1986)

## Biological Activity of Epoxyparvinolide and Related Compounds

While specific studies on the signaling pathways of **Epoxyparvinolide** are not available, data on related compounds and extracts from *Pogostemon parviflorus* suggest potential antimicrobial activity.

### Antimicrobial Activity

A compound with the same molecular formula as **Epoxyparvinolide**, isolated from *Aspergillus niger*, has been evaluated for its antimicrobial properties. The following table summarizes the zone of inhibition observed in a disc diffusion assay.

Microorganism	Concentration (µ g/disk )	Zone of Inhibition (mm)
Staphylococcus aureus	50	-
Staphylococcus aureus	100	-
Escherichia coli	50	-
Escherichia coli	100	-
Bacillus subtilis	50	-
Bacillus subtilis	1000	-

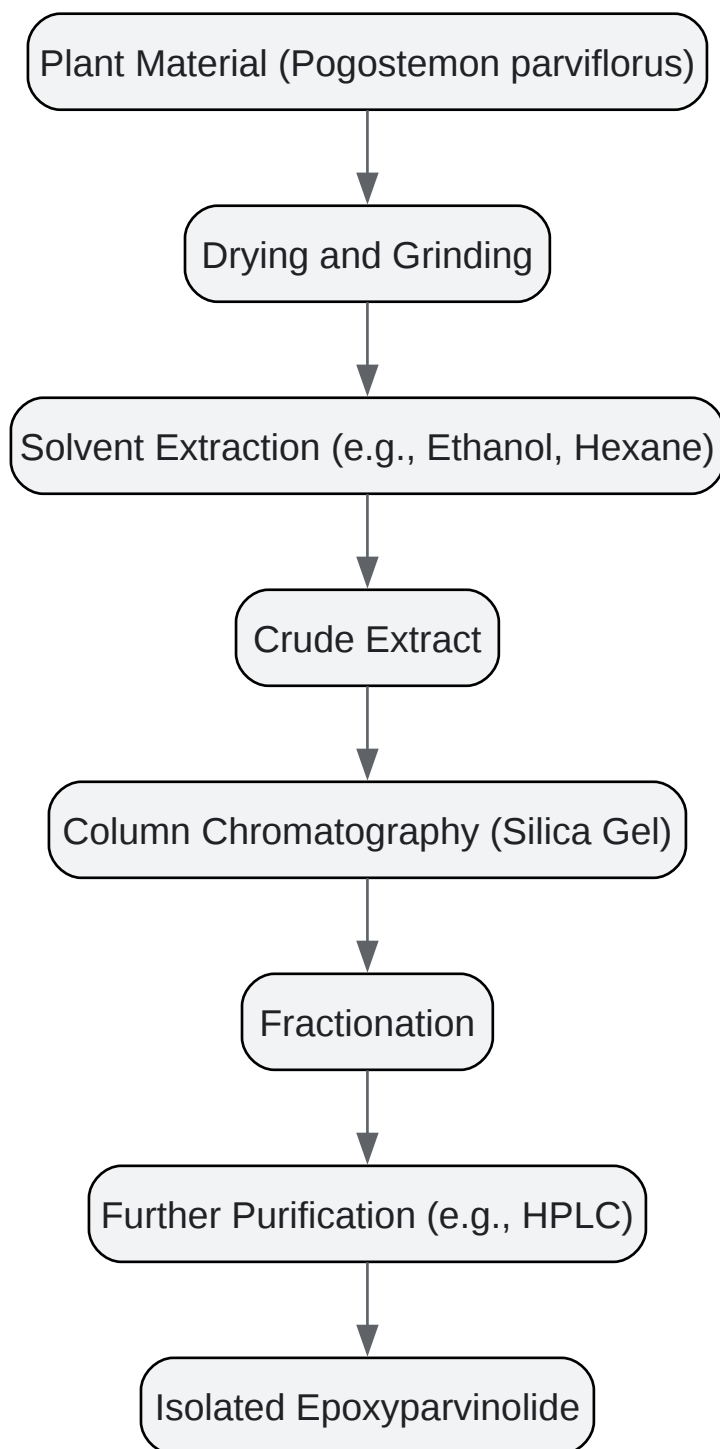
Note: Specific inhibition zone diameters were not provided in the source data.

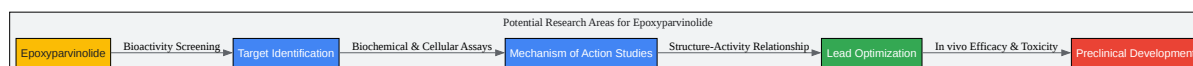
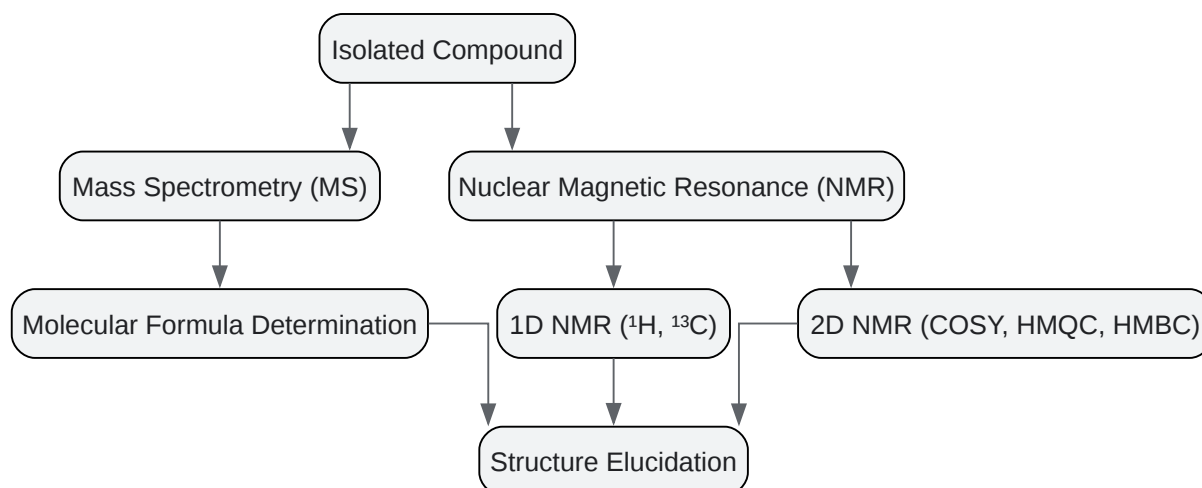
Extracts of *Pogostemon parviflorus* have shown antidermatophytic activity, with Minimum Inhibitory Concentration (MIC) values ranging from 2.5 to 10 mg/mL against various dermatophytes.

## Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **Epoxyparvinolide** are not readily available. The following represents a generalized workflow for the isolation and analysis of sesquiterpenoids from a plant source, which could be adapted for **Epoxyparvinolide**.

## General Isolation and Purification Workflow





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